

How to resolve CHPG Sodium salt solubility issues.

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Compound of Interest

Compound Name: *CHPG Sodium salt*

Cat. No.: *B10787915*

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Technical Support Center: CHPG Sodium Salt

Welcome to the technical support center for (R,S)-2-Chloro-5-hydroxyphenylglycine (CHPG) sodium salt. This guide provides troubleshooting advice and answers to frequently asked questions regarding solubility issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **CHPG sodium salt** and what is its primary application?

A: **CHPG sodium salt** is a water-soluble form of CHPG, which is a selective agonist for the metabotropic glutamate receptor 5 (mGluR5).^{[1][2][3]} It is widely used in neuroscience research to study the physiological roles of mGluR5 and its downstream signaling pathways, particularly in contexts like neuroprotection and synaptic plasticity.^[4]

Q2: In which solvents is **CHPG sodium salt** soluble?

A: **CHPG sodium salt** is readily soluble in water and DMSO. Some suppliers also indicate high solubility in aqueous solutions like physiological salt solutions (e.g., Hanks' Balanced Salt Solution, HBSS).

Q3: What is the recommended storage condition for **CHPG sodium salt**?

A: For long-term stability, solid **CHPG sodium salt** should be stored at +4°C under desiccating conditions. Stock solutions should be prepared fresh if possible. If storage is necessary, aliquot the solution and store at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles.

Q4: Can I use sonication or heat to dissolve **CHPG sodium salt**?

A: Yes, if you observe precipitation or incomplete dissolution, gentle warming and/or sonication can be used to aid the process. However, it is crucial to avoid excessive heat, which could degrade the compound. Always ensure the solution is clear and precipitate-free before use.

Solubility Data Summary

The solubility of **CHPG sodium salt** can vary slightly between batches due to factors like the degree of hydration. The following table summarizes typical solubility data from various suppliers.

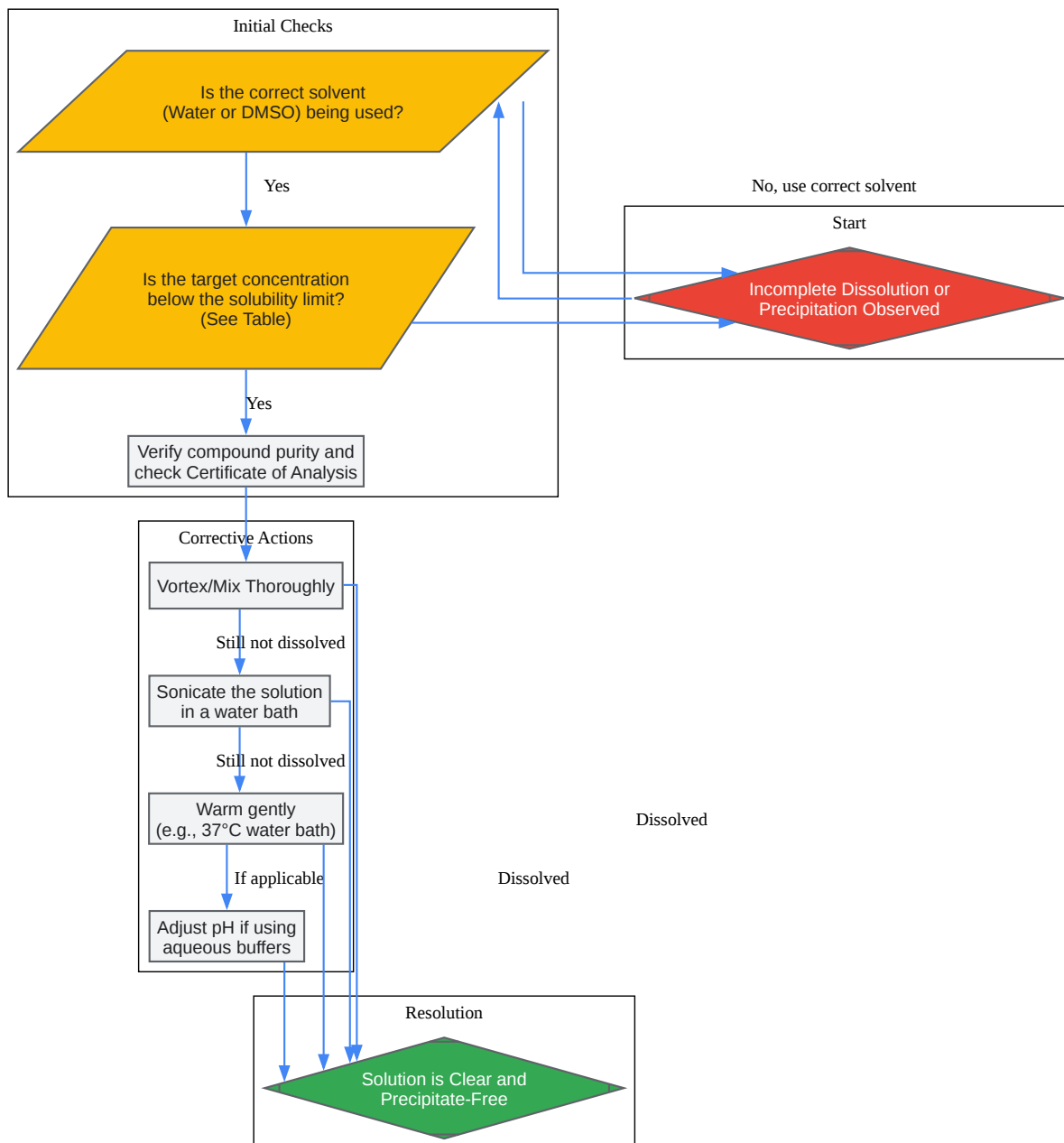
Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Water	50 - 100 mM	~11.18 - 22.36 mg/mL
DMSO	50 mM	~11.18 mg/mL

Data is based on a molecular weight of 223.59 g/mol . For batch-specific data, always refer to the Certificate of Analysis provided by the supplier.

Troubleshooting Guide for Solubility Issues

Encountering issues with solubility can be a frustrating roadblock. This guide provides a step-by-step approach to identify and resolve common problems.

Diagram: Troubleshooting Workflow



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Caption: Troubleshooting workflow for **CHPG sodium salt** solubility.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

This protocol details the steps for preparing a standard aqueous stock solution of **CHPG sodium salt**.

Materials:

- (R,S)-**CHPG sodium salt** (MW: 223.59 g/mol)
- High-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator

Methodology:

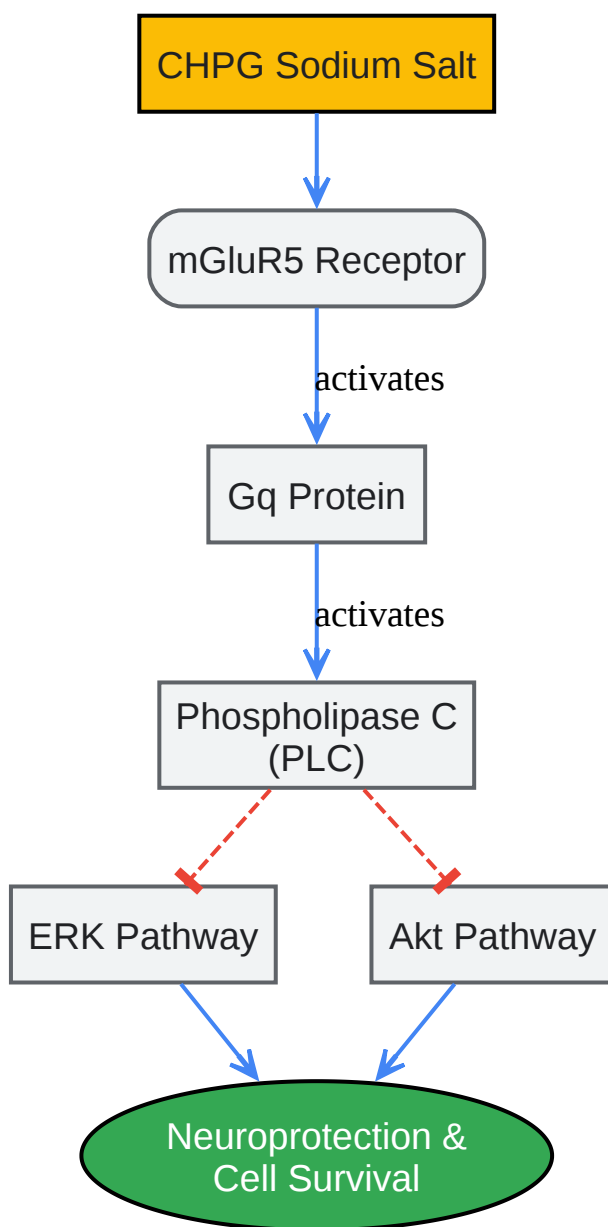
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **CHPG sodium salt** needed:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 223.59 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.236 \text{ mg}$
- Weigh Compound: Carefully weigh out 2.236 mg of **CHPG sodium salt** and place it into a sterile microcentrifuge tube.
- Add Solvent: Add 1 mL of high-purity water to the tube.
- Dissolve: Close the tube securely and vortex thoroughly for 30-60 seconds.
- Inspect Solution: Visually inspect the solution for any undissolved particles.

- Apply Aiding Techniques (if necessary): If the compound is not fully dissolved:
 - Place the tube in a water bath sonicator for 5-10 minutes.
 - Alternatively, warm the solution gently in a 37°C water bath for a few minutes, vortexing intermittently.
- Final Check: Once the solution is clear and free of precipitate, it is ready for use.
- Storage: For immediate use, keep the solution on ice. For longer-term storage, aliquot into smaller volumes and store at -20°C or -80°C.

CHPG Signaling Pathway

CHPG selectively activates mGluR5, a G-protein coupled receptor (GPCR). This activation initiates downstream signaling cascades, including the activation of Phospholipase C (PLC), which subsequently leads to the activation of the Extracellular signal-regulated kinase (ERK) and Akt pathways. These pathways are critical in mediating the neuroprotective effects of CHPG.

Diagram: Simplified CHPG/mGluR5 Signaling



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Caption: Simplified CHPG-mGluR5 signaling cascade.

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